

Application Notes and Protocols for Recombinant Human PGAM1 Expression and Purification

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Compound of Interest

Compound Name: *Pgaan*

Cat. No.: *B034372*

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Introduction

Phosphoglycerate mutase 1 (PGAM1) is a key glycolytic enzyme that catalyzes the reversible conversion of 3-phosphoglycerate (3-PG) to 2-phosphoglycerate (2-PG)[1]. This metabolic function is crucial for energy production and providing intermediates for various biosynthetic pathways. Notably, PGAM1 is frequently overexpressed in a variety of human cancers, where it plays a significant role in promoting tumor growth, progression, and metastasis[2]. Its involvement in cancer metabolism has made it an attractive target for the development of novel therapeutic agents. The production of high-purity, active recombinant PGAM1 is essential for structural studies, inhibitor screening, and assay development.

These application notes provide a detailed protocol for the expression and purification of N-terminally His-tagged human PGAM1 using an *Escherichia coli* expression system. The described workflow is designed to yield a high-purity protein suitable for a range of downstream applications.

Quantitative Data Summary

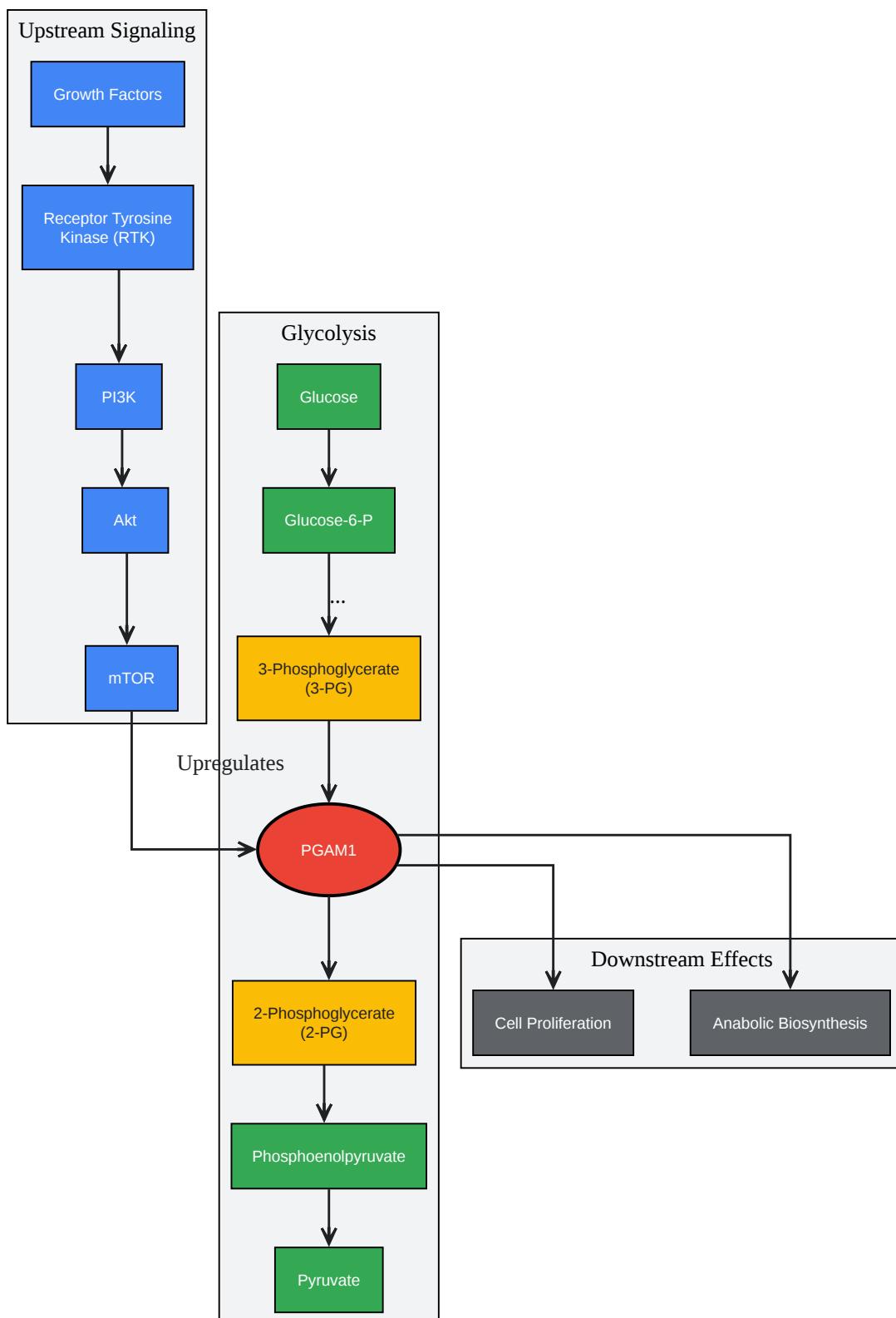
The following table summarizes the expected quantitative data from the expression and purification of recombinant human PGAM1, based on typical laboratory-scale preparations.

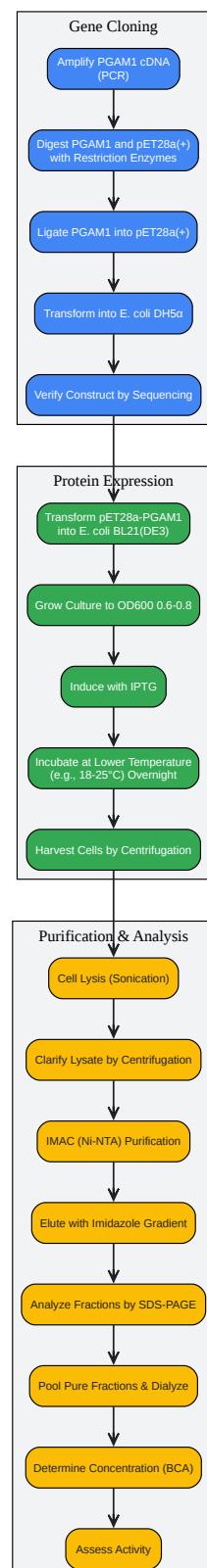
Parameter	Expected Value	Method of Determination
Protein Identity	Human Phosphoglycerate Mutase 1 (PGAM1)	DNA Sequencing of Expression Construct
Expression System	E. coli BL21(DE3)	-
Vector	pET-28a(+) with N-terminal 6xHis-tag	-
Molecular Weight (Predicted)	~30.9 kDa (254 amino acids + His-tag)[1]	Sequence Analysis
Molecular Weight (Observed)	~31 kDa	SDS-PAGE
Yield of Purified Protein	5-15 mg/L of culture	BCA Protein Assay
Purity	>95%	Densitometry of Coomassie-stained SDS-PAGE
Specific Activity	>300 units/mg[1]	Enzymatic Activity Assay

Note: Yields can vary depending on codon optimization, culture conditions, and purification efficiency.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the role of PGAM1 in a key signaling pathway and the experimental workflow for its recombinant production.



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References

- 1. nkmaxbio.com [nkmaxbio.com]
- 2. Phosphoglycerate mutase 1 coordinates glycolysis and biosynthesis to promote tumor growth - PMC [pmc.ncbi.nlm.nih.gov]
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